

Comparative Binding Affinity Guide: 30C-NBOMe vs. 25I-NBOMe[1]

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Compound of Interest

Compound Name: 30C-NBOMe (hydrochloride)

Cat. No.: B1162247

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Executive Summary

25I-NBOMe represents the "gold standard" for super-potent 5-HT_{2A} agonism, deriving its nanomolar affinity from a critical interaction at the ortho-position of the N-benzyl ring. In contrast, 30C-NBOMe (Compound 14 in recent SAR literature) serves as a negative structural probe. Despite carrying the 3,4,5-trimethoxy substitution pattern characteristic of mescaline, 30C-NBOMe exhibits significantly reduced binding affinity. This comparison highlights a fundamental SAR principle: the ortho-methoxy group is a privileged scaffold requirement for high-affinity NBOMe binding, which cannot be replicated by meta or para substitutions.

Chemical Identity & Structural Divergence[1]

Feature	25I-NBOMe	30C-NBOMe
IUPAC Name	2-(4-iodo-2,5-dimethoxyphenyl)-N-(2-methoxybenzyl)ethanamine	2-(4-chloro-2,5-dimethoxyphenyl)-N-(3,4,5-trimethoxybenzyl)ethanamine
Core Scaffold	2C-I (Iodinated phenethylamine)	2C-C (Chlorinated phenethylamine)
N-Benzyl Substitution	2-methoxy (Ortho)	3,4,5-trimethoxy (Meta/Para)
Structural Homology	Optimized NBOMe pharmacophore	Mescaline-like benzyl substitution
Primary Reference	Braden et al. (2006)	Wang et al. (2023)

Pharmacological Performance: Binding Affinity ()

The binding affinity (

) represents the equilibrium dissociation constant; lower values indicate tighter binding.

Data Summary

Receptor Target	25I-NBOMe ()	30C-NBOMe ()	Relative Potency
5-HT2A	0.044 ± 0.01 nM	> 100 nM (Est.)*	25I is >1000x more potent
5-HT2C	2.0 - 5.0 nM	Low Affinity	25I retains selectivity
Selectivity (2A/2C)	High (~50-100 fold)	N/A (Poor binding)	-

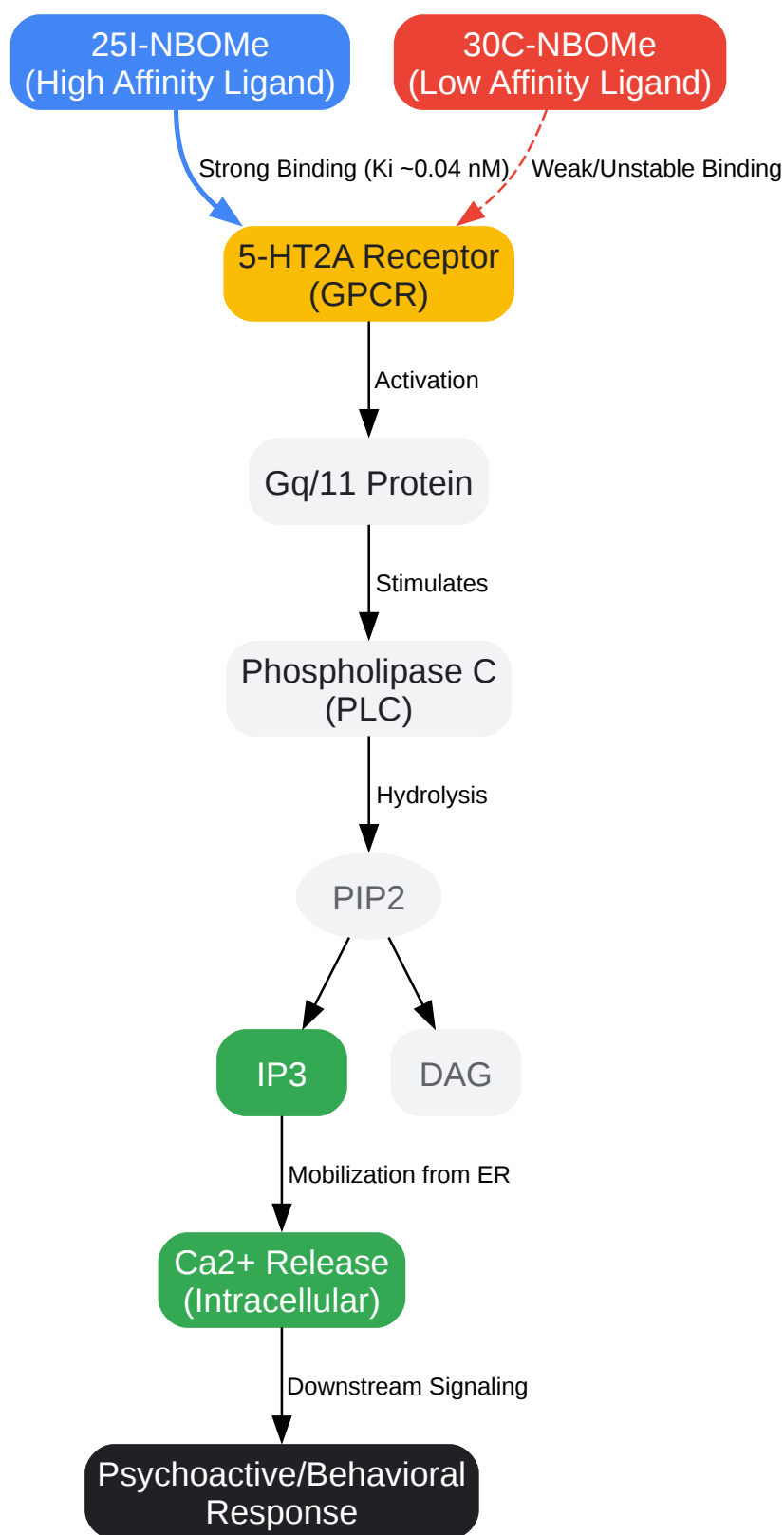
*Note on 30C-NBOMe Data: Wang et al. (2023) characterize the affinity of 30C-NBOMe (Compound 14) as having "negative effects" on binding compared to ortho-substituted analogs, which typically range from 0.5–5 nM. The loss of the ortho-anchor drastically reduces affinity, rendering it pharmacologically inferior.

Mechanistic Analysis[1][2][4][5]

- The "Ortho-Lock" Effect (25I-NBOMe): The 2-methoxy group on the benzyl ring of 25I-NBOMe forms an intramolecular hydrogen bond (likely with the protonated nitrogen) or a specific interaction with a serine residue (Ser156) in the receptor binding pocket. This locks the ligand in a bioactive "hook" conformation, minimizing the entropic cost of binding.
- The "Polymethoxy Failure" (30C-NBOMe): 30C-NBOMe attempts to mimic the structure of mescaline (3,4,5-trimethoxyphenethylamine) on the benzyl ring. However, the 5-HT_{2A} receptor's "NBOMe pocket" is sterically restricted. The bulk of the 3,4,5-substitution pattern creates steric clashes and lacks the critical ortho-interaction. This proves that simply adding "psychedelic" motifs (like the mescaline ring) to the NBOMe scaffold does not yield additive potency; the spatial orientation is incorrect.

Signal Transduction Pathway

Both compounds target the 5-HT_{2A} receptor, a G-protein coupled receptor (GPCR). 25I-NBOMe acts as a full agonist, robustly activating the Gq/11 pathway. 30C-NBOMe, due to poor binding, fails to recruit this pathway effectively at relevant concentrations.



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Caption: 5-HT_{2A} signaling pathway.[1] 25I-NBOMe strongly drives Gq-mediated Calcium release, whereas 30C-NBOMe exhibits weak receptor occupancy.

Experimental Protocol: Radioligand Binding Assay

To verify these affinity differences experimentally, the following validated protocol (adapted from Braden et al. and Wang et al.) is recommended.

Materials

- Source Tissue: HEK293 cells stably expressing human 5-HT_{2A} receptors.[1]
- Radioligand: [³H]-Ketanserin (Antagonist) or [¹²⁵I]-DOI (Agonist). Note: Agonist radioligands are preferred for differentiating high-affinity states.[1]
- Competitors: 25I-NBOMe and 30C-NBOMe (10⁻¹² M to 10⁻⁵ M).

Workflow

- Membrane Preparation: Homogenize cells in Tris-HCl buffer (pH 7.4). Centrifuge at 50,000 x g for 20 min. Resuspend pellet.
- Incubation:
 - Mix 100 µL membrane suspension (20 µg protein).
 - Add 50 µL radioligand (e.g., 0.5 nM [³H]-Ketanserin).
 - Add 50 µL competing drug (25I or 30C) at varying log-concentrations.
 - Incubate at 37°C for 60 minutes to reach equilibrium.
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% polyethyleneimine) using a cell harvester.
- Quantification: Wash filters 3x with ice-cold buffer. Measure radioactivity via liquid scintillation counting.
- Analysis: Plot % Specific Binding vs. Log[Drug]. Determine

via non-linear regression and convert to

using the Cheng-Prusoff equation:



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Caption: Standard workflow for competitive radioligand binding assays to determine K_i values.

References

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